

Technical Application Note: -(p-Chlorophenyl)-1-piperidineethanol (CPPE)

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Compound of Interest

Compound Name: *beta-(p-Chlorophenyl)-1-piperidineethanol*

CAS No.: 7550-28-9

Cat. No.: B12117294

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Characterization and Utilization as a Dopamine Reuptake Inhibitor[1]

Part 1: Executive Summary & Pharmacological Context

-(p-Chlorophenyl)-1-piperidineethanol (herein referred to as CPPE) represents a specific scaffold within the 4-substituted piperidine class of monoamine transporter modulators. Structurally analogous to the reduced metabolites of Haloperidol and the GBR series of dopamine reuptake inhibitors (DRIs), CPPE functions by blocking the Dopamine Transporter (DAT), thereby elevating extracellular dopamine levels in the synaptic cleft.

Unlike the rigid tropane-based DRIs (e.g., Cocaine), CPPE offers a flexible ethyl-linker scaffold. This structural flexibility often results in a distinct binding profile, potentially interacting with the DAT in an "open-to-out" conformation similar to Benztropine or GBR-12909.

Key Physicochemical Properties:

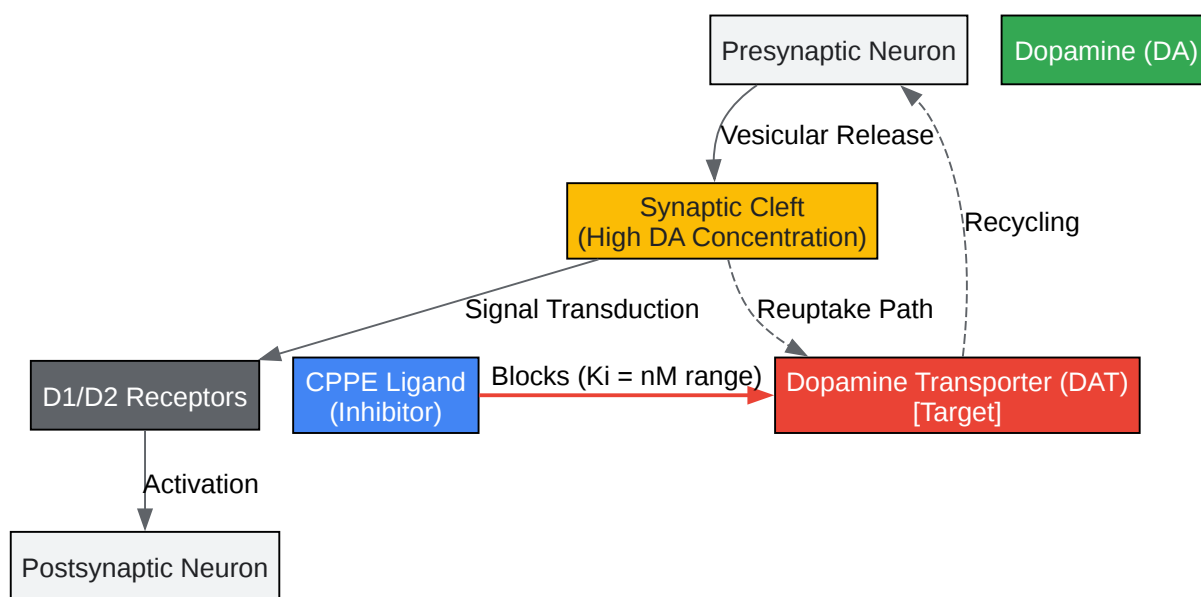
- IUPAC Name: 1-[2-(4-chlorophenyl)-2-hydroxyethyl]piperidine

- Molecular Weight: ~239.74 g/mol
- Lipophilicity (cLogP): ~2.8 (Estimated) – Highly lipophilic; crosses the Blood-Brain Barrier (BBB).
- Primary Target: Dopamine Transporter (DAT) – SLC6A3.

Part 2: Mechanism of Action

CPPE acts as a competitive inhibitor of the DAT. By binding to the S1 (substrate) or S2 (allosteric) site of the transporter, it prevents the re-internalization of dopamine into the presynaptic neuron.

Diagram 1: Synaptic Mechanism of CPPE



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Figure 1: CPPE binds to the DAT, preventing dopamine reuptake and potentiating postsynaptic signaling.

Part 3: Experimental Protocols

Protocol A: Preparation of CPPE Stock Solutions

Rationale: As a lipophilic amine, CPPE is poorly soluble in neutral aqueous buffers. Improper solubilization leads to micro-precipitation and erratic

data.

- Solvent Choice: Dissolve neat CPPE powder in 100% DMSO (Dimethyl sulfoxide) to create a 10 mM Master Stock.
 - Note: Avoid Ethanol if using in assays sensitive to membrane fluidity changes.
- Storage: Aliquot into amber glass vials (light sensitive) and store at -20°C. Stable for 6 months.
- Working Solution: On the day of the experiment, dilute the Master Stock 1:1000 into the assay buffer (e.g., Krebs-Ringer) to achieve a 10

M starting concentration. Ensure final DMSO concentration is <0.1% to prevent solvent artifacts.

Protocol B: Radioligand Binding Assay (Affinity Profiling)

Objective: Determine the binding affinity (

) of CPPE for the DAT using rat striatal membranes.

Materials:

- Ligand: [
H]WIN 35,428 (High affinity, DAT selective).
- Tissue: Rat striatal membranes (rich in DAT).^[1]
- Non-Specific Control: GBR-12909 (10
M) or Cocaine (100

M).

Step-by-Step Workflow:

- Membrane Prep: Homogenize rat striatum in ice-cold binding buffer (50 mM Tris-HCl, 120 mM NaCl, pH 7.4). Centrifuge at 48,000 x g for 20 min. Resuspend pellet.
- Incubation: In a 96-well plate, combine:
 - 50 L [³H]WIN 35,428 (Final conc: 2 nM).
 - 50 L CPPE (Concentration range: 10⁻¹⁰ M to 10⁻⁶ M).
 - 100 L Membrane suspension (20-40 g protein).
- Equilibrium: Incubate for 2 hours at 4°C (reduces degradation and low-affinity binding).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (reduces non-specific binding).
- Quantification: Count radioactivity via Liquid Scintillation Spectroscopy.
- Analysis: Plot displacement curves using non-linear regression (One-site competition model) to derive K_i. Calculate

using the Cheng-Prusoff equation:

Protocol C: Functional Uptake Assay (Efficacy Profiling)

Objective: Confirm that binding leads to functional inhibition of dopamine transport.

Materials:

- System: HEK-293 cells stably transfected with human DAT (hDAT) or freshly isolated rat synaptosomes.
- Substrate: [³H]Dopamine.

Step-by-Step Workflow:

- Pre-Incubation: Incubate cells/synaptosomes with CPPE (various concentrations) for 10 minutes at 37°C in Krebs-Henseleit buffer.
- Uptake Initiation: Add [³H]Dopamine (Final conc: 20 nM) and incubate for exactly 5 minutes.
 - Critical Control: Perform parallel assay at 4°C (active transport is halted; measures diffusion only).
- Termination: Rapidly wash cells 3x with ice-cold buffer to stop transport.
- Lysis: Lyse cells with 1% SDS or 0.1 N NaOH.
- Data Analysis: Calculate specific uptake (Total Uptake - 4°C Uptake). Normalize CPPE inhibition against vehicle control (100% uptake).

Part 4: Data Interpretation & Selectivity

To validate CPPE as a selective DRI, you must compare its affinity against the Serotonin Transporter (SERT) and Norepinephrine Transporter (NET).

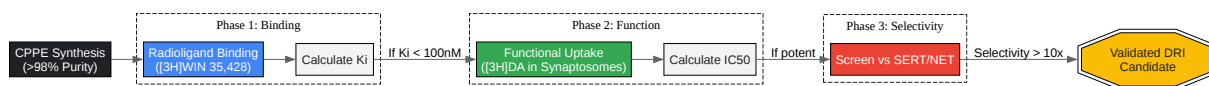
Table 1: Expected Profile for a Selective DRI (Reference Standards)

Compound	DAT (nM)	SERT (nM)	NET (nM)	Selectivity Ratio (DAT/SERT)
GBR-12909	~1 - 10	>100	>50	High (>10)
Cocaine	~200	~150	~100	Low (~1)
CPPE (Target)	< 50	> 500	> 200	Desired: >10

Note: If CPPE shows high affinity for SERT (low

), it behaves more like a mixed reuptake inhibitor (SNDRI) similar to cocaine, rather than a selective tool like GBR-12909.

Diagram 2: Screening Cascade for CPPE Validation



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Figure 2: Logical workflow for validating CPPE from synthesis to lead candidate.

Part 5: Safety & References

Safety Warning: CPPE contains a p-chlorophenyl moiety. While generally stable, metabolic oxidation can theoretically lead to reactive intermediates. Handle with standard chemical hygiene (gloves, fume hood). Treat as a potent CNS stimulant until fully characterized.

References:

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- Ghorai, S. K., et al. (2003).[3] High affinity hydroxypiperidine analogues of 4-(2-benzhydryloxyethyl)-1-(4-fluorobenzyl)piperidine for the dopamine transporter: stereospecific interactions in vitro and in vivo.[3] Journal of Medicinal Chemistry, 46(7), 1220-1228.
- Rothman, R. B., et al. (2001). Amphetamine-type central nervous system stimulants release norepinephrine more potently than they release dopamine and serotonin. Synapse, 39(1), 32-41.
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- 2. Rational design and synthesis of novel 2,5-disubstituted cis- and trans-piperidine derivatives exhibiting differential activity for the dopamine transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. High affinity hydroxypiperidine analogues of 4-(2-benzhydryloxyethyl)-1-(4-fluorobenzyl)piperidine for the dopamine transporter: stereospecific interactions in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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